A Comprehensive Spectroscopic Guide to 2-(Allyloxy)benzaldehyde for the Modern Researcher

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Compound of Interest

Compound Name:	*2-(Allyloxy)benzaldehyde*
CAS No.:	*28752-82-1*
Cat. No.:	*B1266654*

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In the landscape of synthetic chemistry and drug development, the precise structural elucidation of molecular compounds is paramount. **2-(Allyloxy)benzaldehyde**, a versatile aromatic aldehyde, serves as a key building block in the synthesis of a variety of more complex molecules. Its utility is predicated on the presence of three key functional moieties: a benzene ring, an aldehyde group, and an allyl ether. Understanding the interplay of these groups and confirming the molecule's identity and purity requires a detailed spectroscopic analysis.

This technical guide provides an in-depth exploration of the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic data of **2-(Allyloxy)benzaldehyde**. Designed for researchers, scientists, and drug development professionals, this document moves beyond a simple presentation of data, offering insights into the interpretation of the spectra and the underlying principles that govern the observed chemical shifts and vibrational modes.

Molecular Structure and Spectroscopic Correlation

The unique spectroscopic signature of **2-(Allyloxy)benzaldehyde** arises from its distinct arrangement of atoms. The ortho-substitution of the benzaldehyde with an allyloxy group

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creates a specific electronic environment for each proton and carbon atom, which is reflected in the NMR spectra. Similarly, the vibrational modes of the aldehyde, alkene, ether, and aromatic functionalities give rise to a characteristic pattern in the IR spectrum.

Figure 1. Molecular structure of **2-(Allyloxy)benzaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **2-(Allyloxy)benzaldehyde**, both ^{1}H and ^{13}C NMR provide unambiguous evidence for its structure.

Experimental Protocol: NMR Spectroscopy

Sample Preparation: A sample of **2-(Allyloxy)benzaldehyde** (approximately 10-20 mg for ^{1}H NMR, 50-100 mg for ^{13}C NMR) is dissolved in approximately 0.6-0.7 mL of a deuterated solvent, commonly chloroform-d ($CDCl_3$), in a clean, dry 5 mm NMR tube.[1][2][3][4] The use of a deuterated solvent is crucial to avoid large solvent signals that would obscure the analyte's peaks.[3][5] The solution must be homogeneous and free of any particulate matter.[3][4]

Data Acquisition: The NMR spectra are typically recorded on a spectrometer operating at a frequency of 300 MHz or higher for ^{1}H NMR. A standard pulse program is used to acquire the free induction decay (FID), which is then Fourier-transformed to yield the spectrum. Tetramethylsilane (TMS) is commonly used as an internal standard for chemical shift referencing (δ = 0.00 ppm).



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Figure 2. General workflow for NMR spectroscopy.

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^{1}H NMR Spectral Data

The ^{1}H NMR spectrum of **2-(Allyloxy)benzaldehyde** provides a wealth of information regarding the number of different types of protons and their neighboring environments.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
10.52	s	1H	Aldehyde (-CHO)
7.85	dd	1H	Ar-H (ortho to -CHO)
7.54	ddd	1H	Ar-H (para to -CHO)
7.07	d	1H	Ar-H (ortho to -OAllyl)
7.00	ddd	1H	Ar-H (meta to -CHO)
6.10	ddt	1H	-O-CH$_2$-CH=CH$_2$
5.45	dq	1H	-O-CH$_2$-CH=CH$_2$ (trans)
5.32	dq	1H	-O-CH$_2$-CH=CH$_2$ (cis)
4.65	dt	2H	-O-CH$_2$-CH=CH$_2$

Interpretation and Causality:

- Aldehyde Proton (10.52 ppm): The proton of the aldehyde group is highly deshielded due to the strong electron-withdrawing effect of the adjacent carbonyl oxygen, causing its resonance to appear far downfield as a sharp singlet.
- Aromatic Protons (7.00-7.85 ppm): The four protons on the benzene ring appear as distinct multiplets in the aromatic region. The ortho-disubstitution pattern breaks the symmetry of the ring, leading to four unique aromatic proton signals. The proton ortho to the electron-withdrawing aldehyde group is the most deshielded (7.85 ppm), while the proton ortho to the electron-donating allyloxy group is the most shielded (7.07 ppm).
- Allyl Protons (4.65-6.10 ppm): The protons of the allyl group exhibit characteristic splitting patterns. The proton on the central carbon of the double bond (-CH=) appears as a multiplet

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(ddt) around 6.10 ppm due to coupling with the adjacent methylene protons and the terminal vinyl protons. The two terminal vinyl protons (=CH_2) are diastereotopic and thus appear as two separate multiplets (dq) at 5.45 and 5.32 ppm. The methylene protons adjacent to the ether oxygen (-O-CH_2-) are seen as a doublet of triplets (dt) at 4.65 ppm, deshielded by the electronegative oxygen atom.

^{13}C NMR Spectral Data

The ^{13}C NMR spectrum complements the ^{1}H NMR data by providing information about the carbon skeleton of the molecule.

Chemical Shift (δ) ppm	Assignment
189.8	Aldehyde (C=O)
161.2	Ar-C-O
135.9	Ar-CH (para to -OAllyl)
132.8	-O-CH_2-CH=CH_2
128.6	Ar-CH (ortho to -CHO)
125.1	Ar-C-CHO
121.2	Ar-CH (meta to -OAllyl)
118.1	-O-CH_2-CH=CH_2
113.2	Ar-CH (ortho to -OAllyl)
69.2	-O-CH_2-CH=CH_2

Interpretation and Causality:

- Carbonyl Carbon (189.8 ppm): Similar to the aldehyde proton, the carbonyl carbon is significantly deshielded and appears at a very low field.
- Aromatic Carbons (113.2-161.2 ppm): The six aromatic carbons give rise to six distinct signals. The carbon attached to the electron-donating allyloxy group (C-O) is the most deshielded in the aromatic region (161.2 ppm), while the carbon bearing the aldehyde group

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(C-CHO) is also significantly deshielded (125.1 ppm). The remaining four aromatic CH carbons appear at chemical shifts influenced by the electronic effects of the two substituents.

- Allyl Carbons (69.2-132.8 ppm): The three carbons of the allyl group are clearly resolved. The methylene carbon attached to the ether oxygen (-O-CH_2-) appears at 69.2 ppm. The two sp^2 hybridized carbons of the double bond are found at 132.8 ppm (-CH=) and 118.1 ppm ($=CH_2$).

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR Spectroscopy

Sample Preparation: For a liquid sample like **2-(Allyloxy)benzaldehyde**, a small drop is placed directly onto the ATR crystal (e.g., diamond or zinc selenide).[6] No further sample preparation is required, making ATR-IR a rapid and convenient technique.[6]

Data Acquisition: The IR spectrum is recorded by pressing the sample into close contact with the ATR crystal. The infrared beam passes through the crystal and is reflected internally. At the point of reflection, an evanescent wave penetrates a short distance into the sample, and specific wavelengths are absorbed, corresponding to the vibrational frequencies of the functional groups. The resulting spectrum is an average of multiple scans to improve the signal-to-noise ratio.



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Figure 3. Simplified workflow for ATR-IR spectroscopy.

IR Spectral Data

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The IR spectrum of **2-(Allyloxy)benzaldehyde** displays characteristic absorption bands for each of its functional groups.[7][8]

Wavenumber (cm^{-1})	Intensity	Assignment
~3070	Medium	=C-H stretch (alkene and aromatic)
~2870, ~2770	Medium, Weak	C-H stretch (aldehyde)
~1690	Strong	C=O stretch (aromatic aldehyde)
~1645	Medium	C=C stretch (alkene)
~1595, ~1485	Medium-Strong	C=C stretch (aromatic ring)
~1240	Strong	C-O-C stretch (aryl ether)
~1010	Strong	C-O-C stretch (alkyl ether)
~995, ~930	Strong	=C-H bend (alkene)
~750	Strong	C-H bend (ortho-disubstituted aromatic)

Interpretation and Causality:

- C-H Stretching Vibrations: The region above 3000 cm^{-1} shows absorptions corresponding to the stretching of C-H bonds on the aromatic ring and the alkene. The characteristic aldehyde C-H stretching is observed as two weaker bands around 2870 and 2770 cm^{-1}.
- Carbonyl Stretching (C=O): A very strong and sharp absorption band around 1690 cm^{-1} is the hallmark of the aldehyde carbonyl group. Its position is slightly lower than that of a saturated aldehyde due to conjugation with the aromatic ring, which weakens the C=O bond.
- C=C Stretching Vibrations: The stretching of the carbon-carbon double bond in the allyl group appears around 1645 cm^{-1}. The aromatic C=C stretching vibrations are observed as a pair of bands around 1595 and 1485 cm^{-1}.

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- C-O Stretching Vibrations: The strong absorption at approximately 1240 cm^{-1} is characteristic of the aryl C-O stretching of the ether linkage. The alkyl C-O stretch of the ether is found around 1010 cm^{-1}.

- Fingerprint Region: The region below 1400 cm^{-1} contains a complex pattern of bending vibrations that are unique to the molecule. The strong out-of-plane C-H bending vibration for the ortho-disubstituted benzene ring is typically found around 750 cm^{-1}. The out-of-plane bending vibrations of the alkene C-H bonds are also prominent in this region.

Conclusion

The combined application of ^{1}H NMR, ^{13}C NMR, and IR spectroscopy provides a comprehensive and unambiguous structural confirmation of **2-(Allyloxy)benzaldehyde**. Each technique offers complementary information, allowing for the confident assignment of all protons, carbons, and key functional groups. This guide serves as a valuable resource for researchers, providing not only the raw spectroscopic data but also a detailed interpretation grounded in the fundamental principles of chemical structure and spectroscopy. The methodologies and analytical reasoning presented herein are broadly applicable to the characterization of a wide range of organic molecules.

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